

Application Notes and Protocols for 2-Methyl-3-nitroquinoline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Methyl-3-nitroquinoline

CAS No.: 75353-77-4

Cat. No.: B1626080

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following guide is a synthesis of technical information from authoritative sources and established best practices for handling related chemical compounds. A specific Safety Data Sheet (SDS) for **2-Methyl-3-nitroquinoline** (CAS No. 75353-77-4) was not available at the time of writing. Therefore, the recommendations herein are based on data for structurally similar nitroaromatic compounds and general safety protocols for this chemical class. All users must conduct their own risk assessment and consult with their institution's Environmental Health and Safety (EHS) department before handling this compound.

Introduction: The Significance of 2-Methyl-3-nitroquinoline in Research

2-Methyl-3-nitroquinoline is a heterocyclic aromatic compound with a molecular formula of $C_{10}H_8N_2O_2$ and a molecular weight of 188.18 g/mol [1]. The quinoline scaffold is a "privileged structure" in medicinal chemistry, forming the core of numerous pharmacologically active agents with applications as anticancer, antimicrobial, and anti-inflammatory drugs[2]. The presence of a nitro group, a potent electron-withdrawing moiety, on the quinoline ring system

can significantly influence the molecule's reactivity and biological activity, making it a valuable intermediate in the synthesis of novel therapeutic candidates[2][3].

The strategic placement of the methyl and nitro groups at the 2 and 3 positions, respectively, offers unique opportunities for further chemical modification, enabling the exploration of new chemical space in drug discovery programs. Understanding the safe handling and storage of this compound is paramount to ensuring the integrity of research and the safety of laboratory personnel.

Hazard Identification and Risk Assessment

Due to the absence of a specific SDS for **2-Methyl-3-nitroquinoline**, a conservative approach to hazard assessment is necessary, drawing parallels from related nitroaromatic compounds.

Anticipated Hazards:

- Acute Toxicity: Based on data for analogous compounds like 2-methylquinoline and other nitroanilines, **2-Methyl-3-nitroquinoline** is expected to be harmful if swallowed or in contact with skin[4][5][6].
- Skin and Eye Irritation: Direct contact is likely to cause skin and eye irritation[4][7].
- Respiratory Irritation: Inhalation of dust or vapors may cause respiratory tract irritation[4][7].
- Reactivity: Nitro compounds, as a class, can be reactive and should be handled with care. They may be sensitive to heat, shock, and friction, although the risk increases with the number of nitro groups[4]. Incompatible materials include strong oxidizing agents, strong bases, acids, acid chlorides, and acid anhydrides[5][6].

Physical and Chemical Properties (Inferred and General)

Property	Anticipated Value/Characteristic	Rationale/Source
CAS Number	75353-77-4	[1]
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂	[1]
Molecular Weight	188.18 g/mol	[1]
Physical State	Likely a solid at room temperature. Aromatic nitro compounds are often crystalline solids.	General knowledge of aromatic nitro compounds.
Solubility	Expected to have low solubility in water and be soluble in organic solvents like chloroform.	Based on the properties of the parent compound, 2-methylquinoline.
Stability	Stable under recommended storage conditions, but may be light-sensitive. Avoid excessive heat and contact with incompatible materials[7][8].	Based on data for related compounds and general principles for nitroaromatics.

Safe Handling Protocols

The following protocols are designed to minimize exposure and mitigate risks during the handling of **2-Methyl-3-nitroquinoline**.

Engineering Controls

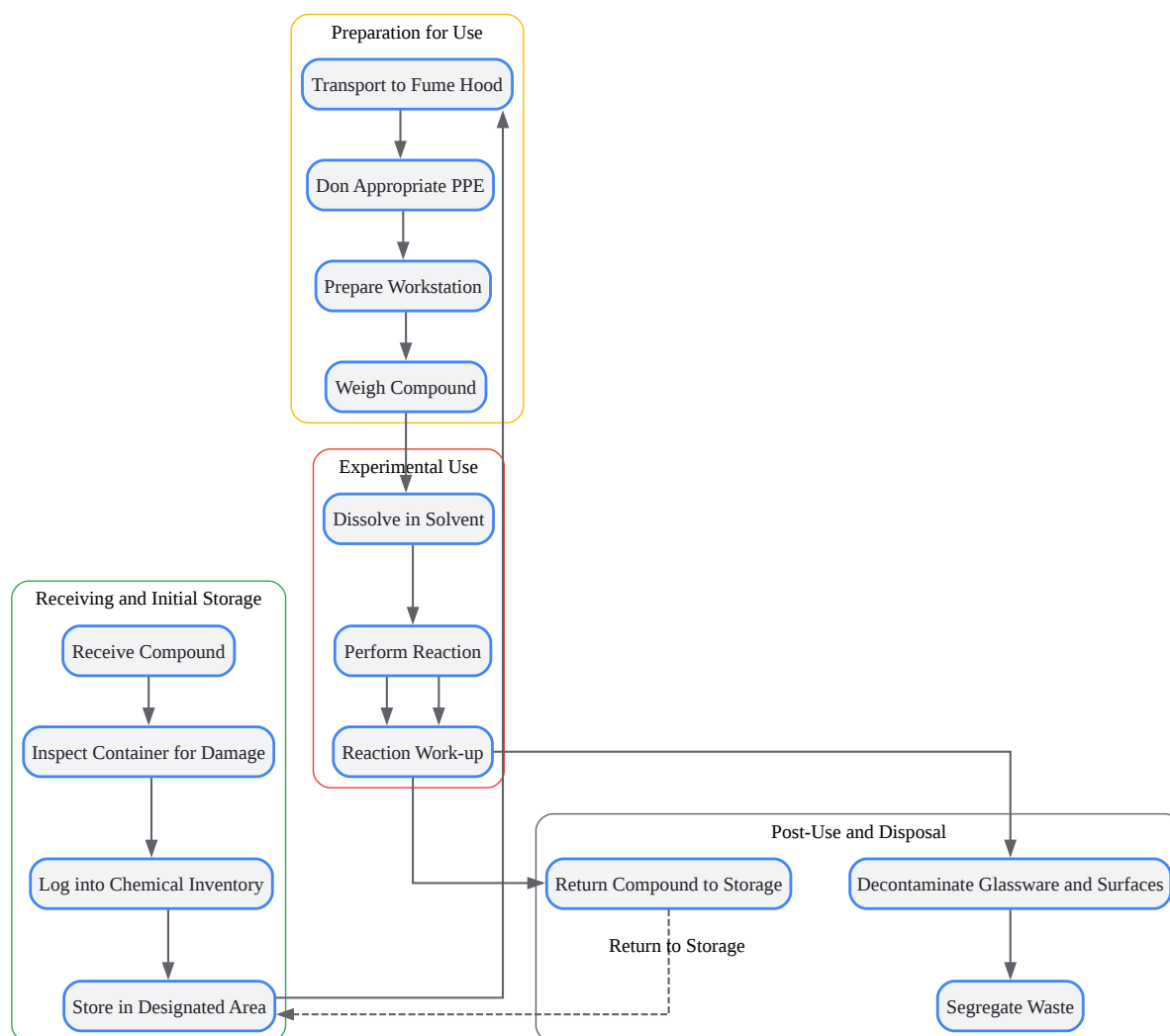
- **Ventilation:** All handling of **2-Methyl-3-nitroquinoline**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors[5][9][10].
- **Safety Equipment:** An eyewash station and a safety shower must be readily accessible in the laboratory where the compound is handled[11].

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for safe handling.

PPE Item	Specifications	Rationale
Hand Protection	Chemically resistant gloves (e.g., neoprene, butyl, or heavy-duty nitrile). Disposable nitrile gloves may not offer sufficient protection for prolonged contact. Always inspect gloves before use[4].	To prevent skin contact and absorption. Many nitro compounds can be absorbed through the skin[4].
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement. For splash hazards, safety goggles should be worn[4][9].	To protect eyes from dust particles and splashes.
Skin and Body Protection	A flame-resistant lab coat should be worn. For larger quantities or increased risk of spillage, a chemical-resistant apron is recommended[4].	To prevent contamination of personal clothing and skin.
Respiratory Protection	Not typically required when handling small quantities in a properly functioning chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.	To prevent inhalation of dust or vapors.

Workflow Diagram: From Receipt to Use



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Methyl-3-nitroquinoline**.

Step-by-Step Handling Protocol

- Preparation:
 - Consult your institution's EHS guidelines and review the safety information for related compounds.
 - Ensure the chemical fume hood is functioning correctly.
 - Assemble all necessary equipment and reagents before retrieving the compound from storage.
 - Don the appropriate PPE as outlined in the table above.
- Weighing and Transfer:
 - Perform all weighing and transfers within the chemical fume hood.
 - Use a disposable weighing boat to prevent contamination of balances.
 - Handle the solid compound gently to minimize the generation of dust.
 - If transferring a solution, use appropriate glassware and a funnel to prevent spills.
- In Case of a Spill:
 - Alert others in the vicinity and evacuate the area if necessary.
 - If the spill is small and you are trained to handle it, wear appropriate PPE.
 - Contain the spill using a non-combustible absorbent material like sand or vermiculite.
 - Collect the spilled material and absorbent into a sealed, labeled container for hazardous waste disposal.
 - Decontaminate the area with soap and water.
 - For large spills, evacuate the area and contact your institution's emergency response team.

Storage Protocols

Proper storage is critical to maintaining the stability of **2-Methyl-3-nitroquinoline** and ensuring a safe laboratory environment.

General Storage Conditions

- Location: Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames[5][9]. A dedicated and approved flammable liquid or chemical storage cabinet is recommended[4].
- Container: Keep the container tightly closed to prevent contamination and potential reaction with moisture or air[5][7][9]. Opened containers must be carefully resealed and kept upright to prevent leakage[7].
- Light: As some related compounds are light-sensitive, it is prudent to store **2-Methyl-3-nitroquinoline** in a dark place or in an amber bottle.

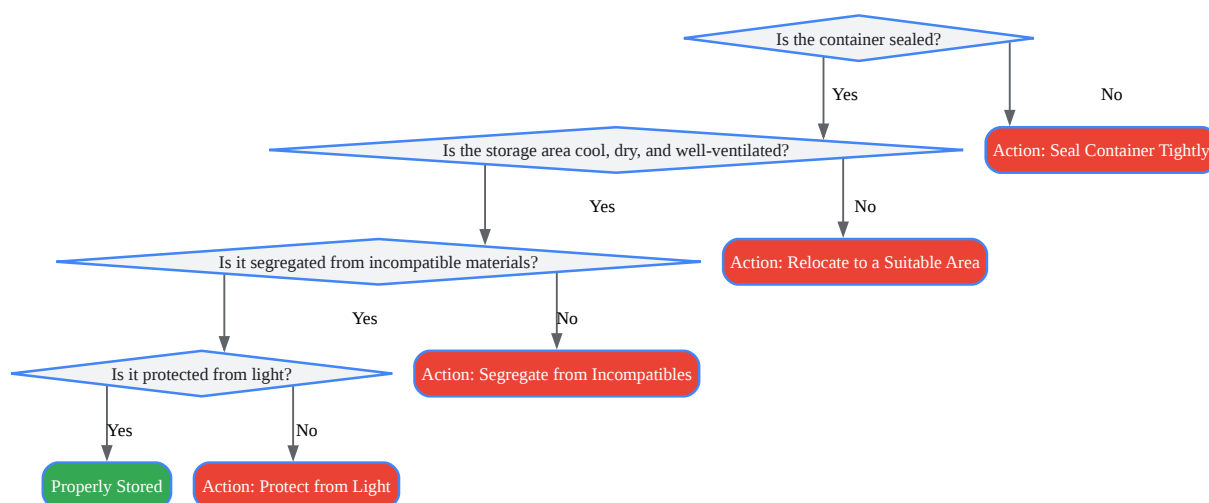
Incompatibility and Segregation

Store **2-Methyl-3-nitroquinoline** segregated from the following incompatible materials:

- Strong oxidizing agents
- Strong bases
- Acids
- Acid chlorides
- Acid anhydrides
- Chloroformates

Contact with these substances can lead to vigorous reactions[5][6].

Logical Diagram for Storage Decisions



[Click to download full resolution via product page](#)

Caption: Decision tree for the safe storage of **2-Methyl-3-nitroquinoline**.

Emergency Procedures

Emergency Situation	Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[5][9].
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation develops or persists[5][9].
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention[5][9].
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately[5][9].
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish. Do not use a direct water jet. Wear self-contained breathing apparatus and full protective gear. Combustion may produce toxic oxides of nitrogen (NO _x) and carbon (CO, CO ₂)[5][9].

Waste Disposal

- All waste containing **2-Methyl-3-nitroquinoline** must be treated as hazardous waste.
- Collect waste in a clearly labeled, sealed container.
- Never dispose of this compound down the drain or in the regular trash.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Contact your institution's EHS department for specific disposal procedures.

Conclusion

While **2-Methyl-3-nitroquinoline** holds promise as a building block in drug discovery and development, its handling and storage demand a cautious and informed approach. By adhering to the principles of good laboratory practice, utilizing appropriate engineering controls and PPE, and following the specific protocols outlined in this guide, researchers can work safely with this compound, paving the way for new scientific advancements.

References

- Benchchem. Technical Support Center: Safe Handling and Storage of Nitro Compounds.
- Thermo Fisher Scientific.
- ChemicalBook. Chemical Safety Data Sheet MSDS / SDS - 2-METHYL-8-NITROQUINOLINE.
- Sigma-Aldrich.
- CDH Fine Chemical.
- MedchemExpress.com.
- CPAchem Ltd.
- Thermo Fisher Scientific.
- ChemicalBook. **2-METHYL-3-NITROQUINOLINE** synthesis.
- The Good Scents Company. 2-methyl quinoline, 91-63-4.
- Riverland Trading. 2-Methyl Quinoline Supplier | 91-63-4 | Your Reliable Distributor.
- Chem-Impex. 2-Methylquinoline.
- PubChem. 2-Methyl-3-nitroaniline.
- Thermo Fisher Scientific.
- TCI Chemicals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2-METHYL-3-NITROQUINOLINE synthesis - chemicalbook \[chemicalbook.com\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)

- [3. 2-Methyl Quinoline Supplier | 91-63-4 | Your Reliable Distributor Riverland Trading \[riverlandtrading.com\]](#)
- [4. cpachem.com \[cpachem.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. 2-Methyl-3-nitroaniline | C7H8N2O2 | CID 11783 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. chemicalbook.com \[chemicalbook.com\]](#)
- [10. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [11. WERCS Studio - Application Error \[assets.thermofisher.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for 2-Methyl-3-nitroquinoline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1626080/docs#application-notes-and-protocols-for-2-methyl-3-nitroquinoline\]](https://www.benchchem.com/product/b1626080/docs#application-notes-and-protocols-for-2-methyl-3-nitroquinoline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)